

N-Ethylpentan-2-amine: A Comprehensive Material Safety Data Sheet

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Compound of Interest

Compound Name: *N-Ethylpentan-2-amine*

Cat. No.: *B1353153*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **N-Ethylpentan-2-amine** (CAS No. 39190-84-6) is publicly available. This document has been compiled from publicly available data for **N-Ethylpentan-2-amine** and closely related aliphatic amines. The hazard classifications and safety recommendations presented herein are extrapolated and should be used for guidance purposes only. A thorough risk assessment should be conducted before handling this substance.

Chemical Identity and Physicochemical Properties

N-Ethylpentan-2-amine is a secondary aliphatic amine. Its chemical structure consists of a pentyl group attached to a nitrogen atom, which is also bonded to an ethyl group and a hydrogen atom.

Property	Value	Source
IUPAC Name	N-ethylpentan-2-amine	[1][2]
CAS Number	39190-84-6	[1][2][3]
Molecular Formula	C7H17N	[1][2][3]
Molecular Weight	115.22 g/mol	[1][2][3]
Boiling Point	123.9 °C at 760 mmHg	[4]
Density	0.751 g/cm ³	[4]
Computed XLogP3	1.8	[2]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	4	[2]
Topological Polar Surface Area	12 Å ²	[1]

Hazard Identification and Classification

Based on the general hazards of similar aliphatic amines, **N-Ethylpentan-2-amine** is anticipated to be a hazardous substance. The following GHS classifications are likely, though not officially assigned.

Hazard Class	Hazard Category	GHS Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Signal Word: Danger

Hazard Pictograms:

- Flame (GHS02)
- Corrosion (GHS05)
- Exclamation Mark (GHS07)

First-Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

Property	Recommendation
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Flammable liquid and vapor. Vapors may form explosive mixtures with air. In a fire, irritating and toxic gases such as nitrogen oxides and carbon monoxide may be produced.
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Handling and Storage

Aspect	Recommendation
Handling	Use only in a well-ventilated area. Wear appropriate personal protective equipment (see Section 6). Avoid contact with skin, eyes, and clothing. Avoid breathing vapor or mist. Keep away from heat, sparks, and open flame. Ground and bond containers when transferring material.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents and strong acids.

Exposure Controls and Personal Protection

Control	Recommendation
Engineering Controls	Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits.
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), and protective clothing to prevent skin contact.
Respiratory Protection	If the exposure limit is exceeded, a full-facepiece respirator with an organic vapor cartridge may be worn.

Toxicological Information

No specific toxicological data for **N-Ethylpentan-2-amine** is available. The information below is based on the general properties of aliphatic amines.^{[5][6]}

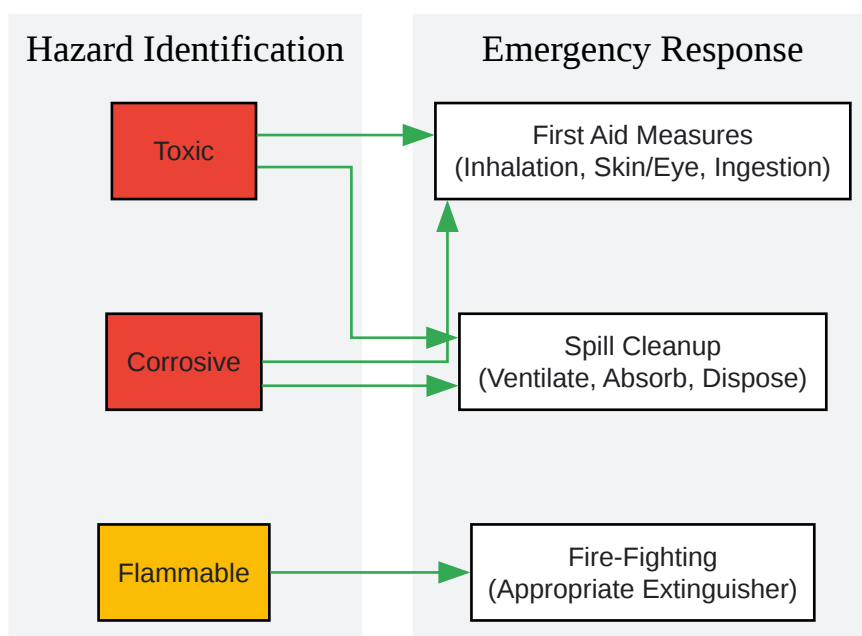
Endpoint	Anticipated Effect
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.
Skin Corrosion/Irritation	Causes severe skin burns.
Serious Eye Damage/Irritation	Causes serious eye damage.
Respiratory or Skin Sensitization	May cause an allergic skin reaction.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
STOT-Single Exposure	May cause respiratory irritation.
STOT-Repeated Exposure	No data available.
Aspiration Hazard	No data available.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **N-Ethylpentan-2-amine** are not readily available in public safety documents. Researchers should consult specialized chemical synthesis literature and adapt standard protocols for handling aliphatic amines with appropriate safety precautions.

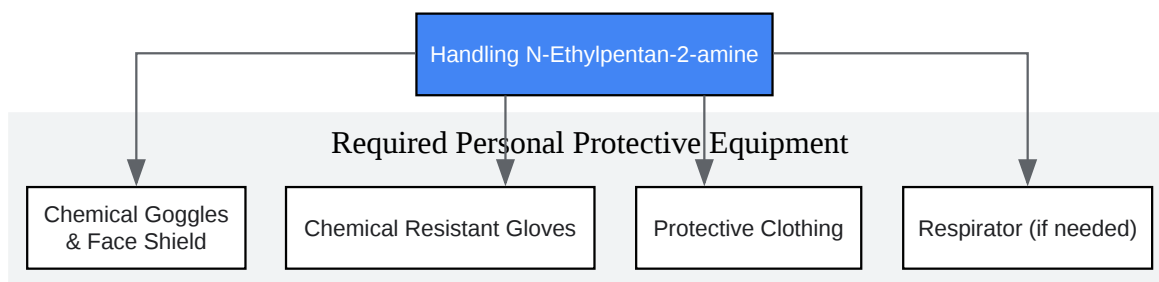
Visualizations

The following diagrams illustrate key safety and response workflows when handling **N-Ethylpentan-2-amine**.



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Caption: Hazard Identification and Emergency Response Flowchart.



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Caption: Personal Protective Equipment for Handling **N-Ethylpentan-2-amine**.

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